

Technical Support Center: (R)-ONO-2952 Stock Solutions

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Compound of Interest

Compound Name: (R)-ONO-2952

Cat. No.: B10829530

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This guide provides researchers, scientists, and drug development professionals with detailed instructions and troubleshooting advice for preparing stock solutions of **(R)-ONO-2952** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **(R)-ONO-2952** stock solutions?

A1: The recommended solvent for preparing **(R)-ONO-2952** stock solutions is Dimethyl Sulfoxide (DMSO).

Q2: What is the solubility of **(R)-ONO-2952** in DMSO?

A2: The solubility of **(R)-ONO-2952** in DMSO is 220 mg/mL, which corresponds to a concentration of 551.57 mM.^{[1][2]} It is important to use newly opened, anhydrous DMSO for optimal solubility, as DMSO is hygroscopic and absorbed water can affect solubility.^{[1][2]}

Q3: How should I store the **(R)-ONO-2952** stock solution?

A3: Once prepared, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles.^{[1][2][3][4]} Recommended storage conditions are:

- -80°C for up to 6 months.^{[1][2][3][4]}
- -20°C for up to 1 month.^{[1][2][3][4][5]}

Q4: Do I need to take any special precautions when dissolving **(R)-ONO-2952** in DMSO?

A4: Yes, for optimal dissolution, it is recommended to use ultrasonic treatment.^{[1][2]} This will help to ensure the compound is fully dissolved.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
(R)-ONO-2952 does not fully dissolve in DMSO.	1. The concentration is too high. 2. The DMSO has absorbed water (hygroscopic). 3. Insufficient mixing.	1. Do not exceed the maximum solubility of 220 mg/mL. 2. Use a fresh, unopened bottle of anhydrous or molecular sieve-dried DMSO. 3. Use an ultrasonic bath to aid dissolution.
Precipitate forms in the stock solution upon storage.	1. The storage temperature is not low enough. 2. The solution was not fully dissolved initially. 3. The stock solution was subjected to multiple freeze-thaw cycles.	1. Store aliquots at -80°C for long-term storage. 2. Ensure the compound is completely dissolved before storage, using sonication if necessary. 3. Prepare single-use aliquots to avoid repeated freezing and thawing.
Inconsistent experimental results using the stock solution.	1. Degradation of the compound due to improper storage. 2. Inaccurate initial concentration.	1. Follow the recommended storage guidelines strictly (-80°C for up to 6 months). 2. Carefully weigh the (R)-ONO-2952 and accurately measure the volume of DMSO.

Quantitative Data Summary

Parameter	Value	Unit	Reference
Molecular Weight	398.86	g/mol	[6]
Solubility in DMSO	220	mg/mL	[1][2]
Molar Solubility in DMSO	551.57	mM	[1][2]
Long-term Storage	-80	°C	[1][2][3][4]
Short-term Storage	-20	°C	[1][2][3][4][5]
Long-term Stability	6	Months	[1][2][3][4]
Short-term Stability	1	Month	[1][2][3][4][5]

Experimental Protocol: Preparation of a 100 mM (R)-ONO-2952 Stock Solution

This protocol describes the preparation of 1 mL of a 100 mM stock solution of (R)-ONO-2952 in DMSO.

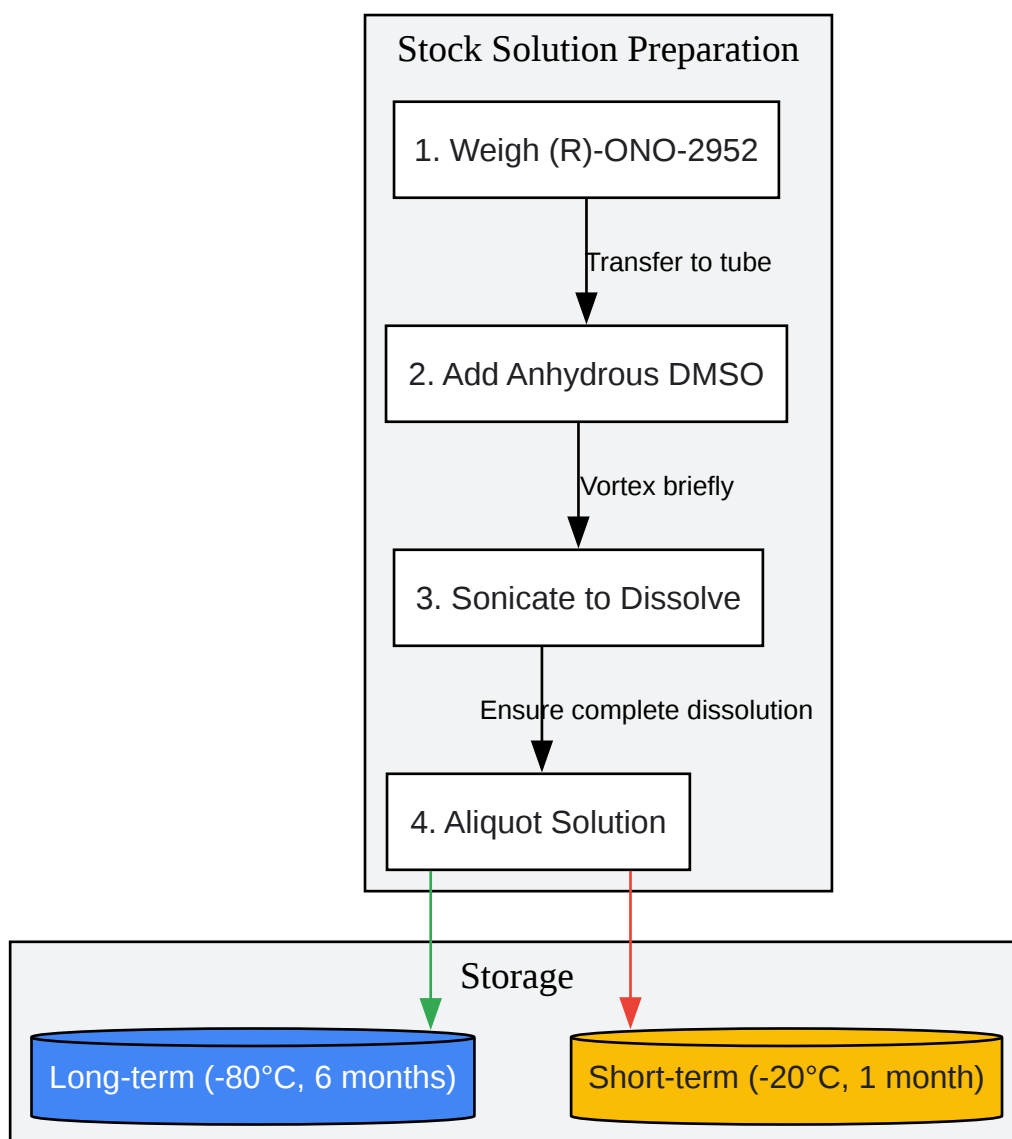
Materials:

- (R)-ONO-2952 (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Calibrated pipettes
- Analytical balance
- Ultrasonic bath

Procedure:

- Calculate the required mass of **(R)-ONO-2952**:
 - Molecular Weight (MW) of **(R)-ONO-2952** = 398.86 g/mol
 - Desired Concentration (C) = 100 mM = 0.1 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = C * V * MW = 0.1 mol/L * 0.001 L * 398.86 g/mol = 0.039886 g = 39.89 mg
- Weighing:
 - Accurately weigh 39.89 mg of **(R)-ONO-2952** powder on an analytical balance and transfer it to a microcentrifuge tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **(R)-ONO-2952** powder.
 - Vortex the tube briefly to mix the contents.
 - Place the tube in an ultrasonic bath and sonicate until the solid is completely dissolved. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 10 μ L or 20 μ L) in sterile microcentrifuge tubes.
 - Label the aliquots clearly with the compound name, concentration, and date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Workflow Diagram



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Caption: Workflow for preparing and storing **(R)-ONO-2952** stock solutions.

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